

Technical Guide: Certificate of Analysis for Bromocriptine-13C,d3

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Compound of Interest

Compound Name: Bromocriptine-13C,d3

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This technical guide provides a comprehensive overview of the analytical data and methodologies associated with the isotopically labeled compound, **Bromocriptine-13C,d3**. This internal standard is crucial for the accurate quantification of bromocriptine in various biological matrices.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Bromocriptine-13C,d3**, as compiled from manufacturer specifications.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C31[¹³ C]H37D3BrN5O5
Molecular Weight	658.6 g/mol
Appearance	Solid
Storage Temperature	-20°C
Stability	≥ 4 years



Table 2: Quality Control Specifications

Parameter	Specification
Chemical Purity (by HPLC)	≥98%
Isotopic Enrichment	≥99% deuterated forms (d1-d3)

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below. These protocols are based on established analytical methods for bromocriptine and its isotopically labeled analogues.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is designed to separate and quantify **Bromocriptine-13C,d3** from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm particle size).
- Mobile Phase: A gradient mixture of acetonitrile and a buffer such as 20 mM ammonium acetate.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 300 nm.
- Sample Preparation: A stock solution of Bromocriptine-13C,d3 is prepared in a suitable
 organic solvent like methanol or acetonitrile and diluted to an appropriate concentration for
 analysis.
- Procedure: The prepared sample is injected into the HPLC system. The retention time of the
 main peak corresponding to Bromocriptine-13C,d3 is recorded. The purity is calculated by
 determining the area of the main peak as a percentage of the total peak area.



Determination of Isotopic Enrichment by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method is employed to confirm the isotopic enrichment of **Bromocriptine-13C,d3**.

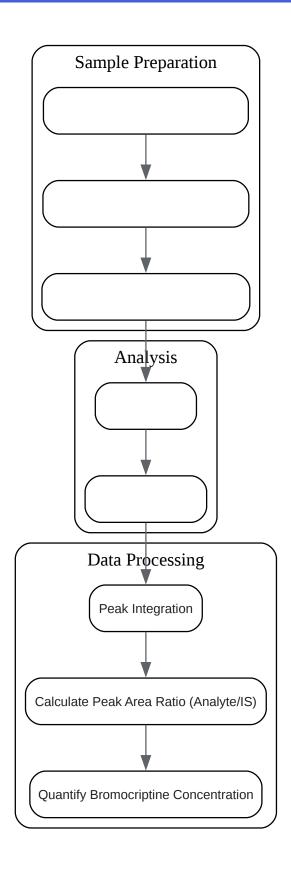
- Instrumentation: A triple quadrupole mass spectrometer coupled with a high-performance liquid chromatography system.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Chromatography: A C18 reverse-phase column is used for separation before introduction to the mass spectrometer.[1]
- Sample Preparation: The sample is prepared in a similar manner to the HPLC analysis, ensuring a concentration suitable for mass spectrometric detection.
- Procedure: The mass spectrometer is set to monitor the mass-to-charge ratio (m/z) of both
 the labeled (Bromocriptine-13C,d3) and unlabeled (Bromocriptine) compounds. The
 isotopic enrichment is determined by comparing the ion intensity of the labeled compound to
 any residual unlabeled compound. The analysis of the isotopic distribution pattern allows for
 the confirmation of the d1, d2, and d3 forms.

Visualizations

Experimental Workflow for Quantification of Bromocriptine

The following diagram illustrates a typical experimental workflow for the quantification of Bromocriptine in a biological sample using **Bromocriptine-13C,d3** as an internal standard.





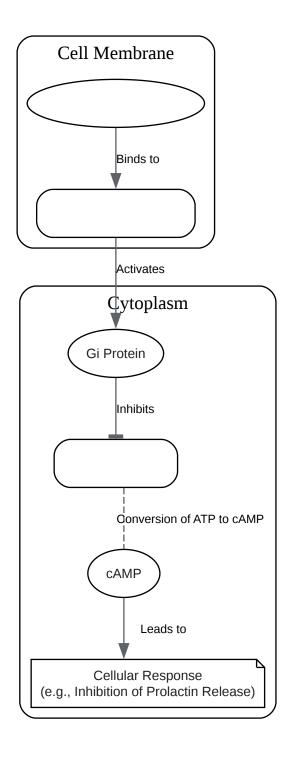
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Experimental workflow for Bromocriptine quantification.



Bromocriptine Signaling Pathway

This diagram depicts the primary signaling pathway of Bromocriptine as a dopamine D2 receptor agonist.



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